

AM3102 (Omarigliptin): A Technical Guide to its Potential Applications in Metabolic Research

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Compound of Interest

Compound Name: AM3102

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Executive Summary

AM3102, known as omarigliptin (MK-3102), is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor with a distinct pharmacokinetic profile that allows for once-weekly oral administration.^[1] This technical guide provides an in-depth overview of the core mechanism of action of omarigliptin and its potential applications in metabolic research. By prolonging the action of incretin hormones, omarigliptin offers a powerful tool to investigate the role of the incretin system in glucose homeostasis and beyond. This document details the preclinical and clinical data supporting its use, provides comprehensive experimental methodologies for key assays, and visualizes the relevant biological pathways and workflows.

Introduction: The Role of DPP-4 in Metabolic Regulation

Dipeptidyl peptidase-4 is a transmembrane glycoprotein and a serine exopeptidase that is ubiquitously expressed on the surface of various cell types and also circulates in a soluble form in plasma. A primary physiological role of DPP-4 is the rapid inactivation of the incretin hormones, glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).^{[2][3]} These gut-derived hormones are secreted in response to nutrient intake and are crucial for maintaining glucose homeostasis. They act to potentiate glucose-dependent insulin secretion from pancreatic β -cells and suppress glucagon release from pancreatic α -cells.^[4] In

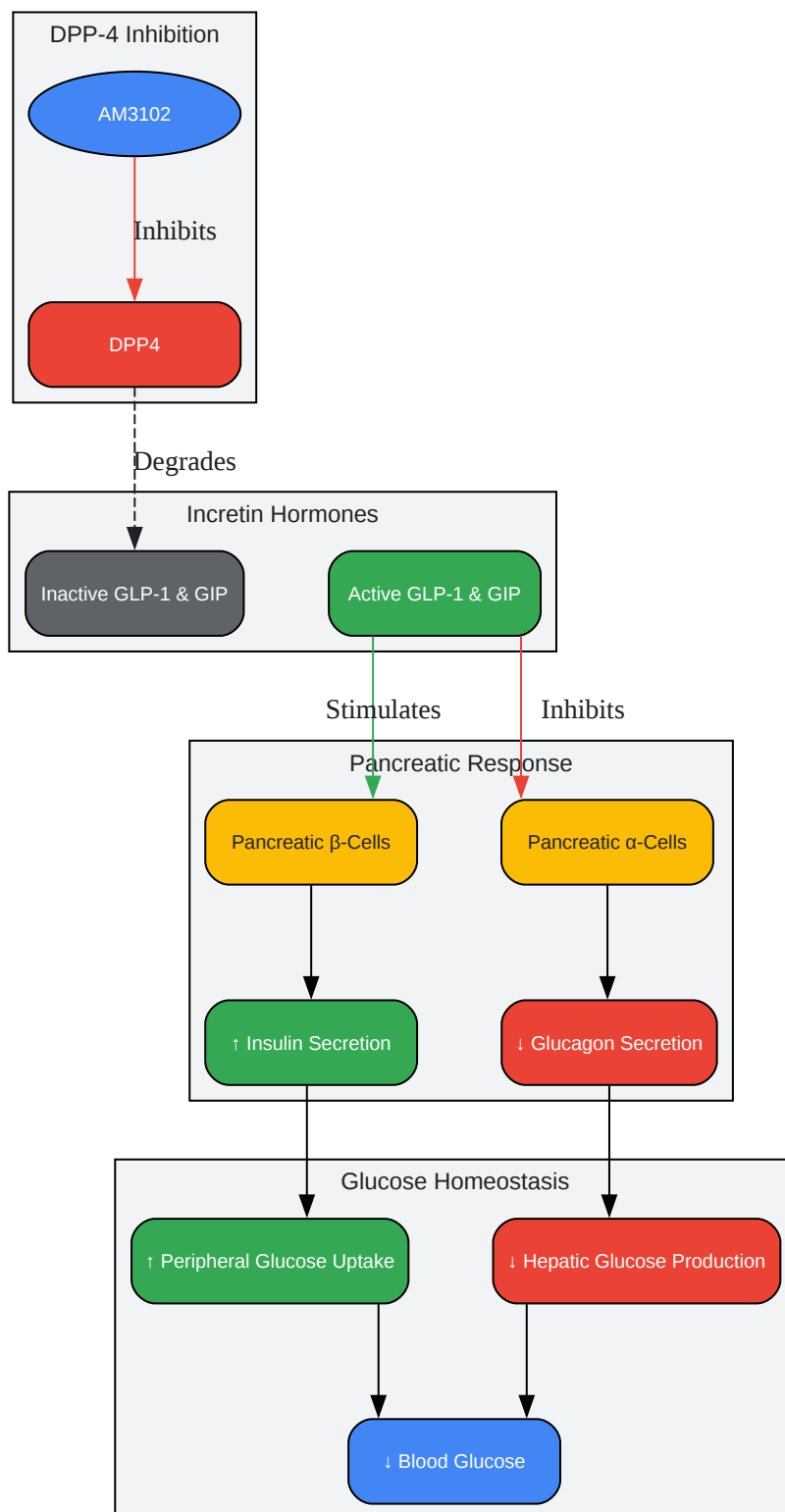
individuals with type 2 diabetes mellitus (T2DM), the incretin effect is often diminished. By inhibiting DPP-4, the bioavailability of active GLP-1 and GIP is increased, thereby enhancing their physiological effects on glucose control.[2]

Mechanism of Action of AM3102 (Omarigliptin)

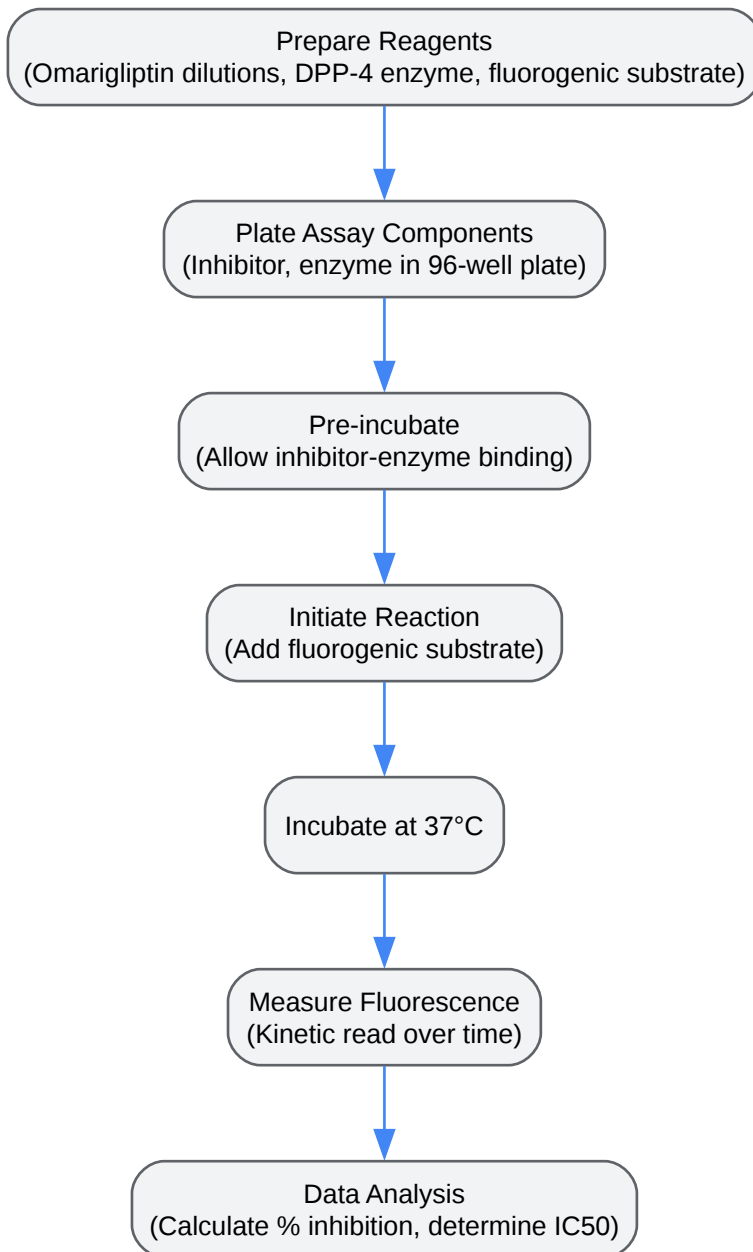
Omarigliptin is a competitive and reversible inhibitor of the DPP-4 enzyme.[5][6] Its mechanism of action is centered on its high-affinity binding to the active site of DPP-4, which prevents the enzyme from degrading its natural substrates, GLP-1 and GIP.[2][3] This inhibition leads to a sustained increase in the circulating levels of active incretin hormones.

The elevated levels of active GLP-1, in a glucose-dependent manner, stimulate insulin secretion from pancreatic β -cells and suppress glucagon secretion from pancreatic α -cells.[3] This dual action results in reduced hepatic glucose production and enhanced glucose uptake and utilization by peripheral tissues, ultimately leading to a decrease in blood glucose levels.[2]

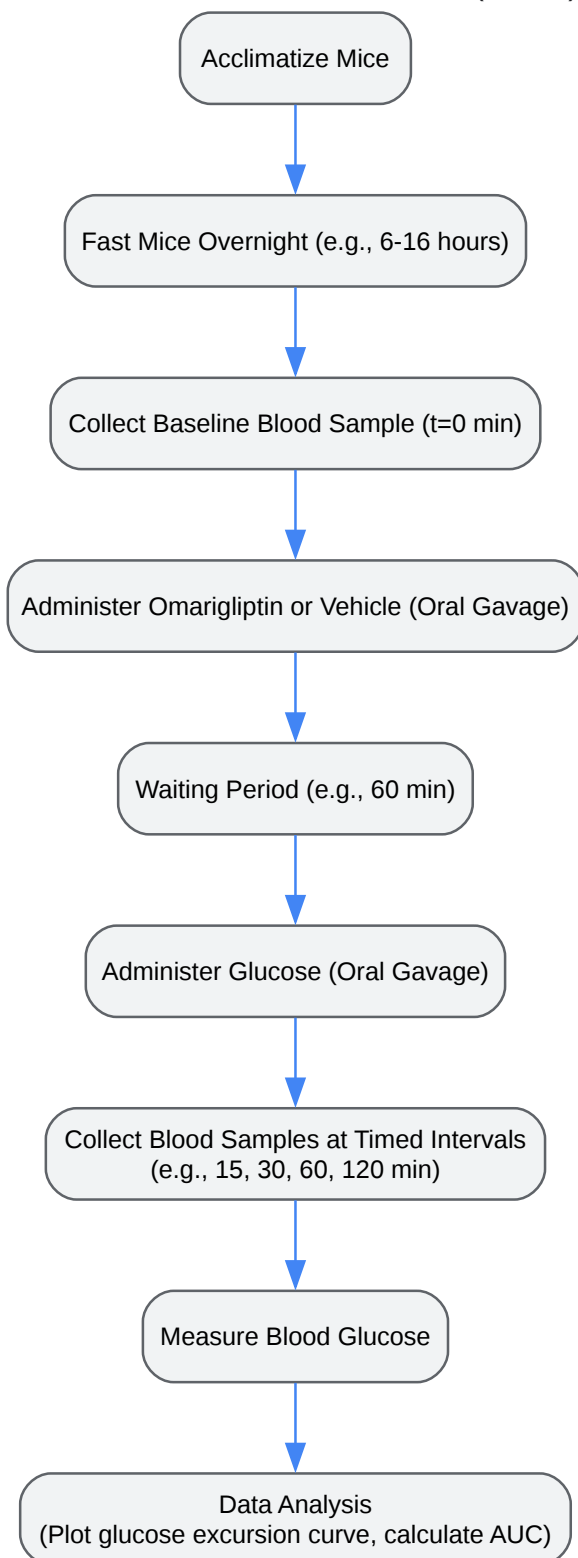
Signaling Pathway of AM3102 (Omarigliptin)



Workflow for In Vitro DPP-4 Inhibition Assay



Workflow for Oral Glucose Tolerance Test (OGTT) in Mice

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